

# Stock Solution Preparation and Solubility Data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: BAY-678

CAS No.: 675103-36-3

Cat. No.: S005358

[Get Quote](#)

The table below summarizes the key physicochemical properties and solubility data for **BAY-678** to aid in stock solution preparation.

Property	Details
Molecular Formula	C <sub>20</sub> H <sub>15</sub> F <sub>3</sub> N <sub>4</sub> O <sub>2</sub> [1] [2] [3]
Molecular Weight	400.35 - 400.40 g/mol [1] [2] [3]
CAS Number	675103-36-3 [1] [2] [3]
Purity	≥98% (HPLC) [2]
Solubility in DMSO	≥ 100 mg/mL (~249.78 mM) [1] [3]
Recommended Stock Concentration	10 mM - 100 mM (in DMSO)

## Detailed Protocol for Stock Solution Preparation

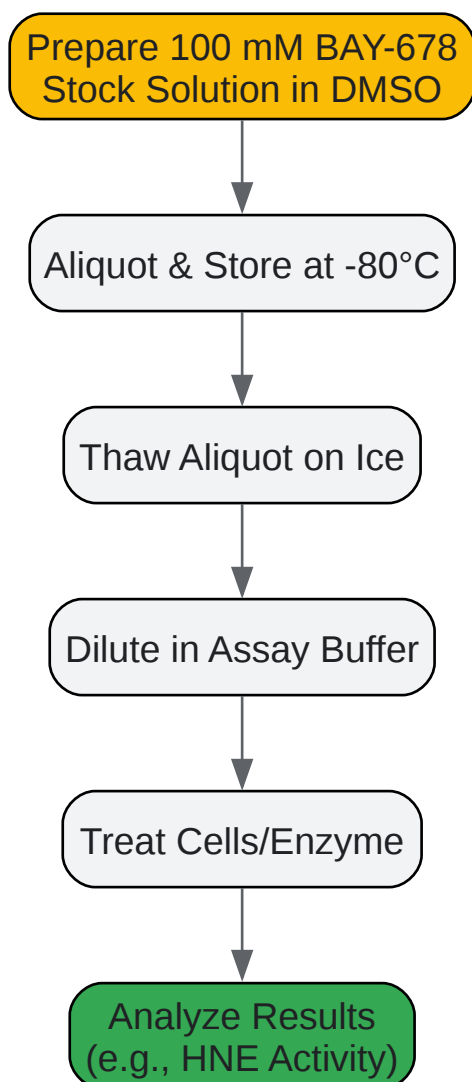
### BAY-678 100 mM Stock Solution in DMSO

- **Calculations:** To prepare 1 mL of a 100 mM stock solution, calculate the required mass of **BAY-678**.
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- **Mass** =  $0.1 \text{ mol/L} \times 0.001 \text{ L} \times 400.35 \text{ g/mol} = 40.0 \text{ mg}$
- **Weighing:** Accurately weigh 40.0 mg of **BAY-678** powder using an analytical balance.
- **Dissolution:** Transfer the powder to a 1 mL volumetric vial. Add anhydrous DMSO to bring the total volume to 1 mL.
- **Mixing:** Vortex or sonicate the mixture until a clear solution is obtained. Sonication is recommended to ensure complete dissolution [4].
- **Aliquoting and Storage:**
  - **Aliquot** the stock solution into small, single-use vials to minimize freeze-thaw cycles.
  - **Store** the aliquots at **-80°C** for long-term storage (up to 2 years) or at **-20°C** for short-term storage (up to 1 year) [1] [3].

## Experimental Workflow for In Vitro Assays

The following diagram outlines a general workflow for setting up in vitro experiments using the **BAY-678** stock solution.



[Click to download full resolution via product page](#)

## Critical Application Notes

- **Solvent Considerations:** DMSO is the preferred solvent for preparing high-concentration stock solutions. **BAY-678** is also soluble in ethanol, though to a lesser extent ( $\geq 4.76$  mg/mL or  $\sim 11.89$  mM) [1] [3].
- **In Vitro Dilution:** When adding the stock solution to aqueous assay buffers, ensure the final DMSO concentration is kept low (typically  $\leq 0.1$ - $1.0\%$ ) to avoid cellular toxicity or solvent effects on the enzyme.
- **Stability:** The solid powder should be stored desiccated at  $-20^{\circ}\text{C}$  for up to 3 years [4] [3]. Avoid repeated freezing and thawing of the stock solution.

- **Bioactivity Context:** **BAY-678** is a potent and selective inhibitor of Human Neutrophil Elastase (HNE) with an IC<sub>50</sub> of 20 nM. It demonstrates over 2,000-fold selectivity against a panel of 21 other serine proteases [1] [2]. This high-quality chemical probe is useful for investigating the role of HNE in pulmonary diseases such as COPD, acute lung injury, and pulmonary hypertension [3] [5].

## Important Safety and Compliance Notes

- **For Research Use Only:** **BAY-678** and its related products are intended for research purposes only and are not for human consumption or diagnostic use [4] [1] [3].
- **Controlled Substance:** Please note that this product may be a controlled substance and not for sale in all territories [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. BAY-678 | Elastase Inhibitor [medchemexpress.com]
2. BAY 678 | Elastases [tocris.com]
3. - BAY | Elastase | CAS 675103-36-3 | Buy 678 - BAY from Supplier... 678 [invivochem.com]
4. - BAY racemate | TargetMol 678 [targetmol.com]
5. BAY-678 - Potent HNE Inhibitor for Research [apexbt.com]

To cite this document: Smolecule. [Stock Solution Preparation and Solubility Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b005358#bay-678-stock-solution-preparation-dmsol>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)